

Application Notes and Protocols for the Purification of Rubrofusarin

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Compound of Interest

Compound Name: *Rubrofusarin*

Cat. No.: *B1680258*

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Introduction

Rubrofusarin is a naturally occurring naphtho- γ -pyrone, a type of polyketide, recognized for its distinctive reddish-brown color. It is primarily isolated from fungal species, such as *Fusarium culmorum* and *Aspergillus niger*, and has also been identified in higher plants, notably the seeds of *Cassia tora*[1][2]. The compound and its derivatives, like **rubrofusarin** gentiobioside, have garnered interest from researchers due to their potential biological activities, including radical scavenging properties[3]. Effective purification of **Rubrofusarin** from crude extracts is a critical step for its structural elucidation, pharmacological evaluation, and potential development as a therapeutic agent. These application notes provide detailed protocols for the extraction and purification of **Rubrofusarin** using common chromatographic and recrystallization techniques.

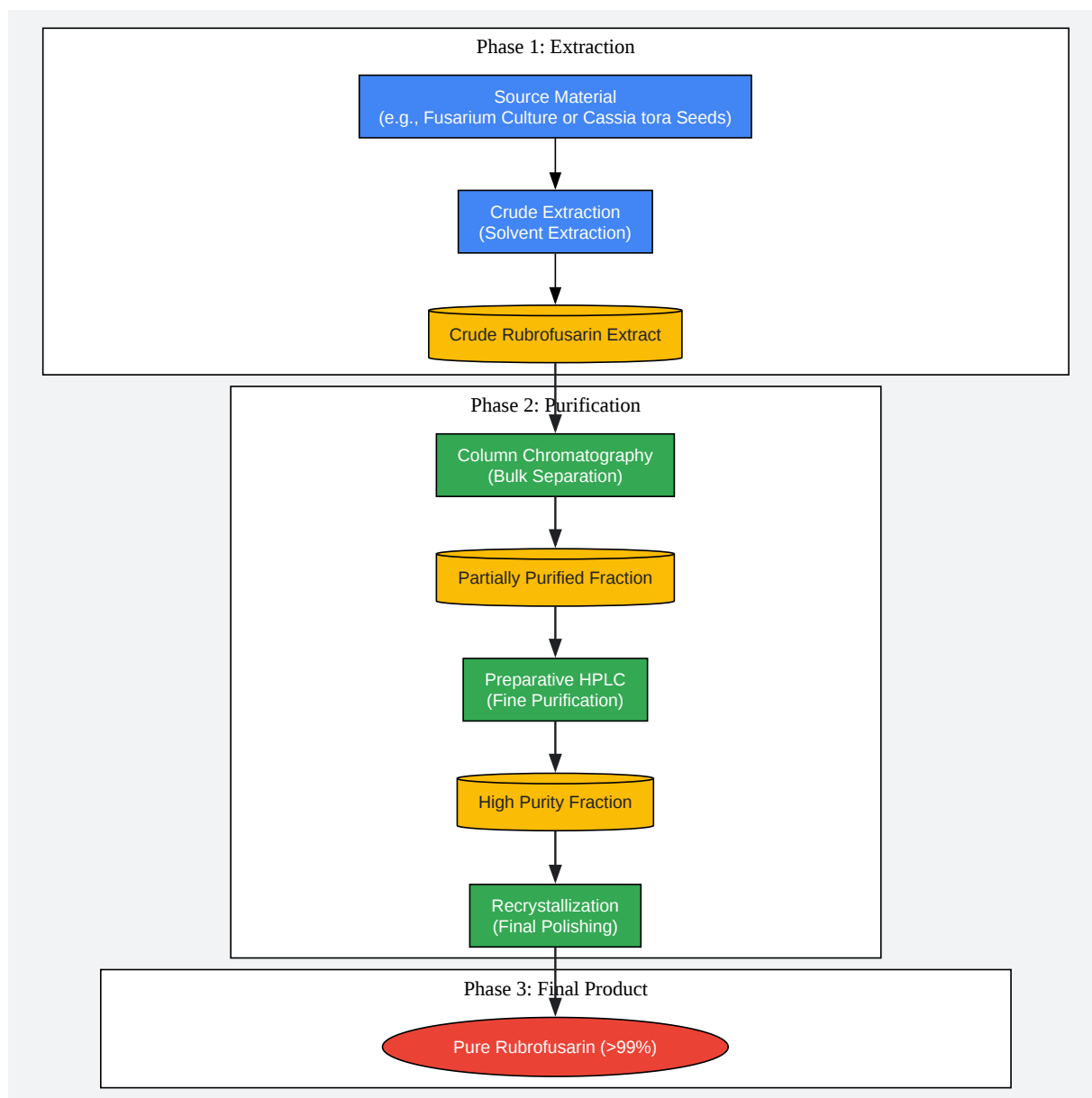
Data Presentation: Purification Overview

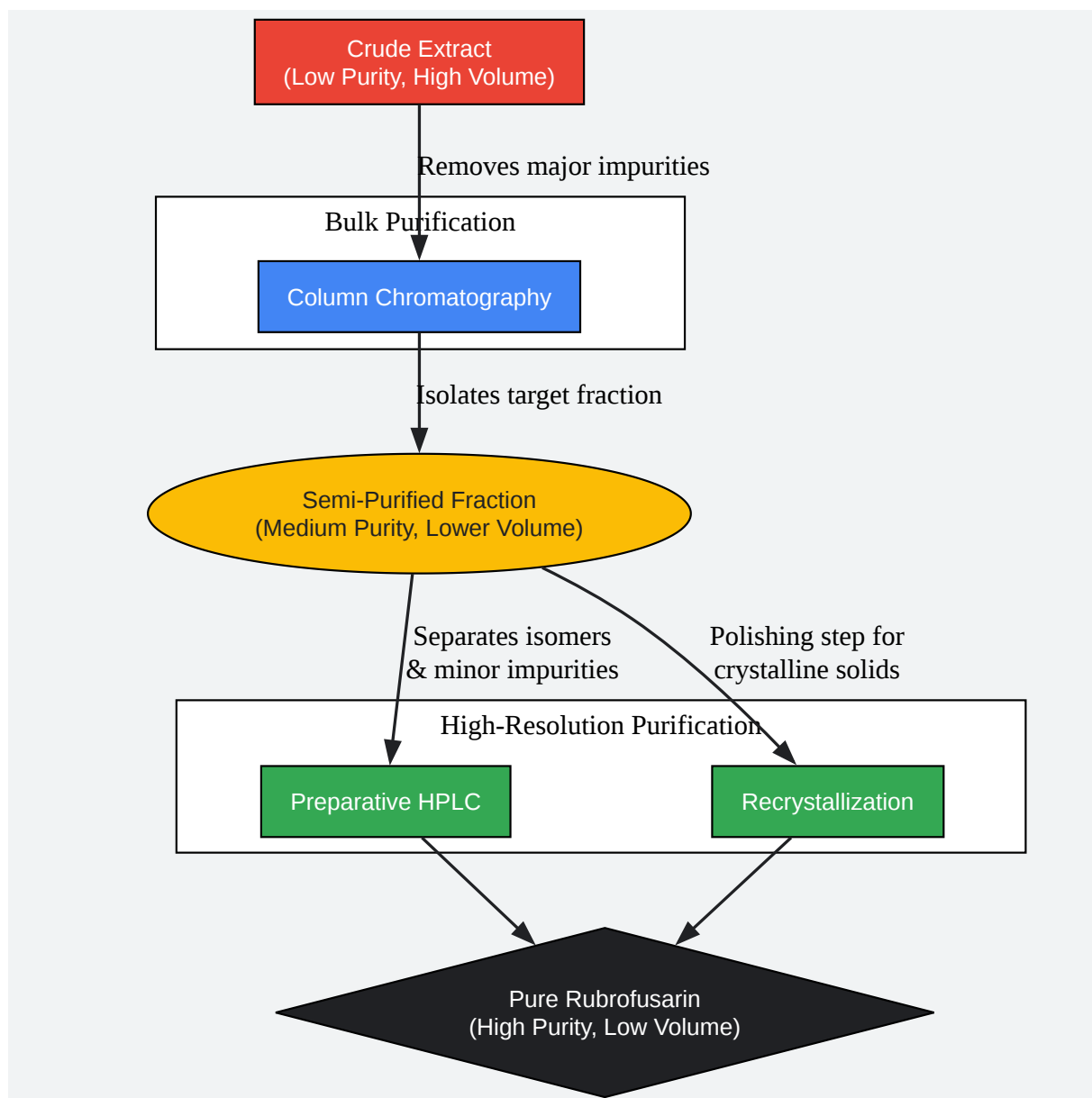
The purification of **Rubrofusarin** from a crude extract is a multi-step process. While specific yields and purities can vary significantly based on the source material and the precise experimental conditions, the following table provides an illustrative summary of the expected outcomes at each stage of a typical purification workflow.

Purification Step	Initial Purity (Illustrative)	Final Purity (Illustrative)	Key Impurities Removed
Crude Extraction	1-5%	5-15%	Insoluble plant/fungal debris, some primary metabolites.
Column Chromatography	5-15%	60-80%	Highly polar and non-polar compounds, other pigments.
Preparative HPLC	60-80%	>95%	Structurally related compounds, isomers, and minor impurities.
Recrystallization	>95%	>99%	Residual solvent-soluble impurities.

Experimental Workflow

The overall process for isolating and purifying **Rubrofusarin** involves an initial extraction followed by one or more chromatographic steps to achieve high purity.





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References

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